

# Application Note: Enniatin C Stock Solution Preparation & Handling

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## Compound of Interest

Compound Name:	Enniatin C
CAS No.:	19893-23-3
Cat. No.:	B1671337

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## Abstract & Scope

This technical guide details the standardized protocol for preparing, storing, and utilizing high-purity stock solutions of **Enniatin C** (CAS: 19893-23-3).[1][2][3] **Enniatin C** is a cyclic hexadepsipeptide ionophore, structurally distinct from its analogs (Enniatin A and B) by the incorporation of N-methyl-L-leucine residues.[1][2][3][4] Its primary mechanism of action involves the formation of cation-selective pores in cellular membranes, necessitating precise concentration control to distinguish between specific ionophoric effects and non-specific solvent cytotoxicity.[1]

This protocol focuses on Dimethyl Sulfoxide (DMSO) solvation, addressing the compound's lipophilicity and susceptibility to hydrolysis under improper storage conditions.[1][2][3][4]

## Physicochemical Foundation

Understanding the molecular properties of **Enniatin C** is critical for experimental reproducibility.[2][3] Unlike Enniatin B (Valine-based), **Enniatin C** contains Leucine side chains, increasing its steric bulk and hydrophobicity.[1][2][3][4]

Property	Specification	Critical Implication
Molecular Formula		Isomeric with Enniatin A; distinct from B ( ). <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	681.91 g/mol	Use this exact value for Molarity calculations. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Solubility (DMSO)	20 mg/mL	Highly soluble; 10 mM stocks are easily achievable. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Hydrophobicity	High (Lipophilic)	prone to precipitation in aqueous buffers >1% DMSO. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Stability	Hydrolysis-prone	The ester bonds (depsipeptide) degrade in moisture. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Materials & Equipment

- **Enniatin C Solid:**

95% purity (HPLC).

- **Solvent: Anhydrous DMSO (Dimethyl Sulfoxide),**

99.9%, sterile filtered.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Note: Use HPLC-grade DMSO packed under inert gas (Argon/Nitrogen) to minimize water content.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- **Vials: Amber glass vials with PTFE-lined caps (to prevent plasticizer leaching and photodegradation).**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- **Filtration: 0.22**

m PTFE or Nylon syringe filter (Do not use Cellulose Acetate; DMSO dissolves it).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Protocol: 10 mM Stock Solution Preparation

The industry standard for small molecule screening is a 10 mM stock solution.<sup>[2][3]</sup> This concentration allows for easy 1000x dilution to reach a 10

M working concentration while keeping the final DMSO content at a safe 0.1%.<sup>[2]</sup>

### Step-by-Step Methodology

- Equilibration: Allow the vial of **Enniatin C** powder to warm to room temperature before opening.
  - Causality: Opening a cold vial causes atmospheric moisture to condense on the hygroscopic powder, accelerating hydrolysis.<sup>[2]</sup>
- Weighing: Weigh approximately 1 mg of **Enniatin C** into a sterile amber glass vial. Record the exact mass (e.g., 1.2 mg).

- Calculation: Calculate the required volume of DMSO using the formula:

<sup>[1][2][3][4]</sup>

- Example: For 1.0 mg of **Enniatin C**:

<sup>[1][2][3][4]</sup>

- Solvation: Add the calculated volume of Anhydrous DMSO to the vial.
  - Technique: Pipette directly onto the powder.<sup>[2][3]</sup> Avoid coating the walls.<sup>[2][3]</sup>
- Homogenization: Vortex vigorously for 30 seconds. Inspect visually. The solution must be crystal clear.
  - QC Check: If particulate matter remains, sonicate in a water bath at 37°C for 5 minutes.<sup>[1]</sup>  
<sup>[2]</sup>
- Aliquoting: Dispense into single-use aliquots (e.g., 20-50

L) to avoid freeze-thaw cycles.

## Workflow Visualization



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Figure 1: Critical workflow for **Enniatin C** solubilization. Note the equilibration step to prevent moisture ingress.

## Storage & Stability

**Enniatin C** contains ester linkages (depsipeptide bond) which are susceptible to hydrolysis.[1][2][3][4] DMSO is hygroscopic (absorbs water from air), creating a "perfect storm" for degradation if mishandled.[1][2][3][4]

## Storage Matrix

Condition	Temperature	Stability Estimate	Container
Powder	-20°C	3 Years	Sealed, Desiccated
Stock (DMSO)	-80°C	6-12 Months	Amber Glass / Polypropylene
Stock (DMSO)	-20°C	1-3 Months	Amber Glass / Polypropylene
Working Soln	37°C	< 24 Hours	Cell Culture Plate

## The Freeze-Thaw Logic

Repeated temperature shifts cause condensation and micro-precipitation.[1][2]

- Rule: Limit to < 3 freeze-thaw cycles.
- Thawing: Thaw completely at Room Temperature (RT). DMSO freezes at ~-18.5°C. If you pipette semi-frozen DMSO, the concentration of the liquid phase will be hyper-concentrated, leading to dosing errors.[1]

## Application: Dilution for Bioassays

When introducing **Enniatin C** to aqueous media (cell culture), the hydrophobicity drives the molecule to aggregate.<sup>[1][2][3][4]</sup>

### The "Step-Down" Dilution Protocol

Do not add 10 mM stock directly to a large volume of media if the final concentration is high.<sup>[1]</sup>  
<sup>[2]</sup> Use an intermediate dilution step.

- Target: 10

M final concentration in 10 mL media.

- Intermediate: Dilute 10 mM stock 1:100 in media (or PBS)

100

M (Cloudiness may occur transiently).

- Final: Dilute Intermediate 1:10 into final media

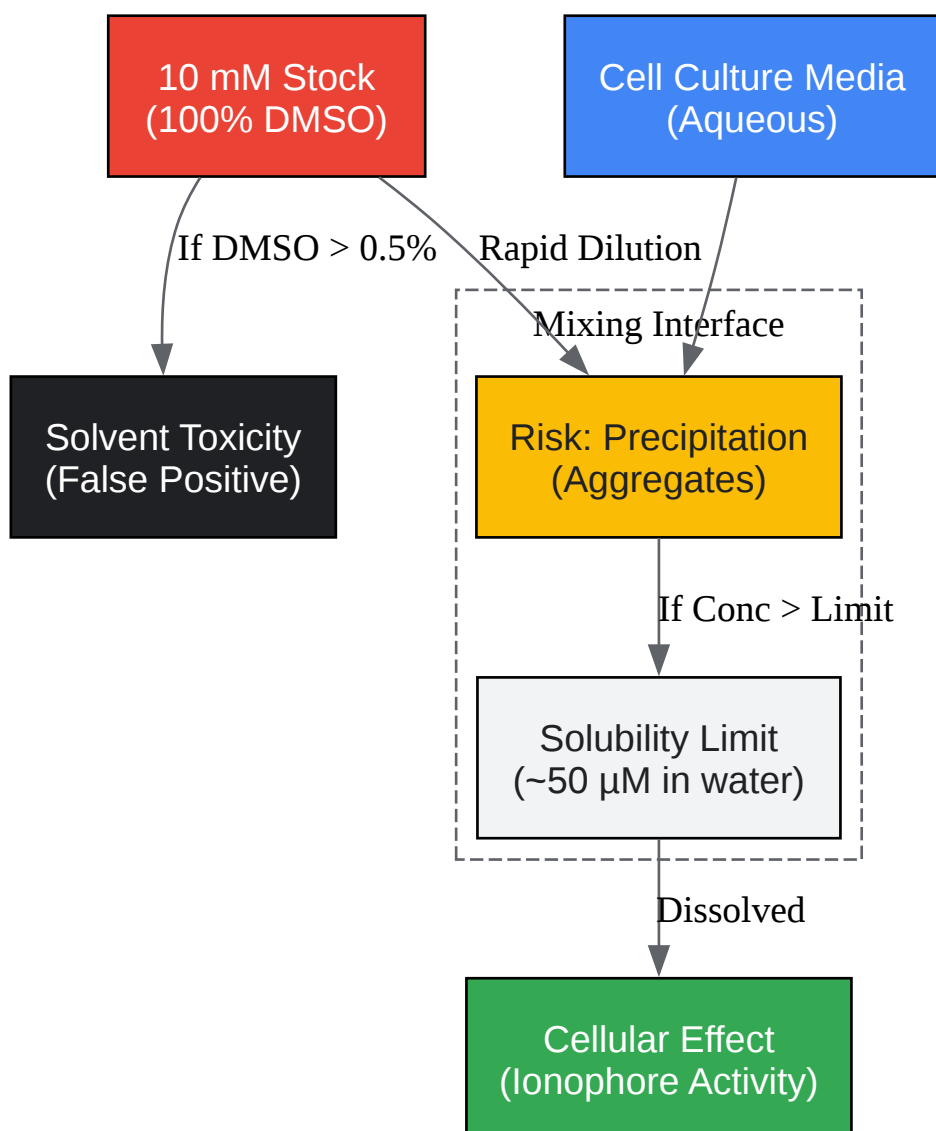
10

M.

- Standard: For most applications, direct 1:1000 dilution (1

L stock into 1 mL media) is acceptable if vortexed immediately.<sup>[1][2][3][4]</sup>

### Biological Impact Logic



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Figure 2: Logical flow of dilution risks.<sup>[1][2][3][4]</sup> High local concentrations during mixing can cause precipitation, reducing effective dose.<sup>[1]</sup>

## Troubleshooting & Quality Control

- Precipitation upon dilution:
  - Cause: Concentration too high for aqueous solubility.<sup>[1][2][3]</sup>
  - Fix: Warm the media to 37°C before adding the drug.<sup>[2][3]</sup> Vortex immediately. Reduce working concentration.

- "Oiling Out" in Stock:
  - Cause: Water contamination in DMSO.[1][2][3][5]
  - Fix: Discard stock.[1][2][3] Use fresh anhydrous DMSO.[1][2][3]
- Inconsistent IC50 data:
  - Cause: Adsorption to plastic.[1][2][3] **Enniatin C** is lipophilic and sticks to polystyrene.[2][3]
  - Fix: Use glass-coated plates or add 0.01% Tween-80 (if assay permits) to stabilize the suspension.[1][2][3][4]

## References

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